Technical Guide: Solubility and Stability of Calcium Metavanadate ( ) in Aqueous Systems

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Compound of Interest

Compound Name:	*Calcium metavanadate*
CAS No.:	*14100-64-2*
Cat. No.:	*B083413*

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Executive Summary

Calcium metavanadate (

), typically found as the tetrahydrate (

), presents a complex solubility profile governed by pH-dependent speciation rather than simple dissociation. Unlike alkali metal vanadates (e.g., sodium metavanadate), **calcium metavanadate** is sparingly soluble in water. Its stability in aqueous solution is a dynamic equilibrium between the calcium cation (

) and the polymerizing vanadate anion.

This guide provides a rigorous analysis of the physicochemical behavior of

, detailing the thermodynamic drivers of solubility, the critical influence of pH on ionic stability, and validated protocols for synthesizing and maintaining stable solutions for biomedical applications (specifically bone tissue engineering and insulin-mimetic research).

Physicochemical Fundamentals

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To work effectively with **calcium metavanadate**, one must first understand that "metavanadate" refers to a specific stoichiometry (

) that exists only within a narrow pH window.

Chemical Identity

- Formula:

  (Common Tetrahydrate)
- Molecular Weight: ~238.02 g/mol (Anhydrous basis)
- Appearance: Colorless to white crystalline solid.[1]
- Crystal Structure: Monoclinic; consists of chains of corner-sharing

  tetrahedra stabilized by interstitial

  ions.

The Solubility Paradox

While often categorized as "slightly soluble," the dissolution of

is not a simple disintegration. It is a reactive dissolution. Upon entering the aqueous phase, the

ion immediately equilibrates with water to form various polyvanadates depending on the local pH.

Key Thermodynamic Characteristic: The dissolution is endothermic. Solubility increases significantly with temperature.[1][2]

- 25°C: Sparingly soluble (~0.1 - 0.5 g/100mL range depending on pH).
- 80°C: Solubility increases, but risk of hydrolysis and precipitation of calcium orthovanadate (

) increases if pH drifts alkaline.

Aqueous Stability & Speciation Logic

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The stability of a **calcium metavanadate** solution is entirely dependent on preventing the vanadium species from shifting into zones where calcium salts are insoluble.

The pH-Speciation Nexus

Vanadium (V) forms a complex series of oxyanions.[3][4] The "metavanadate" species (

) is actually a polymeric chain or cyclic trimer/tetramer (

or

) in solution.

- pH > 12 (Basic): Depolymerization occurs.

  converts to Orthovanadate (

).

  - Risk:[3][5]

    is highly insoluble (

). Precipitation is immediate.

- pH 9 – 12: Conversion to Pyrovanadate (

).

  - Risk:[3][5] Calcium pyrovanadate is sparingly soluble.

- pH 6 – 9 (Target Zone):Metavanadate (

) dominates.

  - Stability:[6] This is the operational window for stable

    solutions.

- pH 2 – 6 (Acidic): Polymerization to Decavanadate (

).

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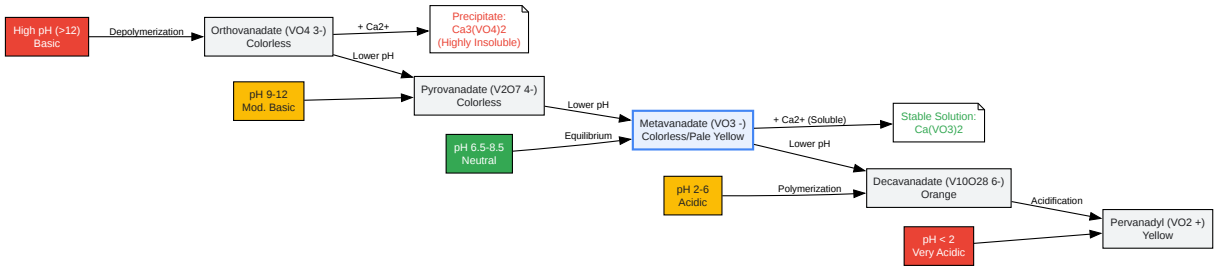
- Visual Cue: Solution turns bright orange.
- Risk:[3][5] Calcium decavanadate is soluble, but the biological activity changes.

- pH < 2: Formation of the pervanadyl cation (

).[4]

Visualization of Speciation Pathways

The following diagram illustrates the speciation flow and the "Danger Zones" for calcium precipitation.



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Figure 1: Vanadium speciation as a function of pH.[3] Note the critical stability window for Metavanadate (Green) versus the precipitation risk of Orthovanadate (Red).

Solubility Data Summary

The following table summarizes the solubility behavior of calcium vanadates compared to other alkaline earth metals, derived from thermodynamic solubility studies.

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Parameter	Calcium Metavanadate ( )	Calcium Orthovanadate ( )	Sodium Metavanadate ( )
Solubility (25°C)	~0.2 - 0.4 g/100mL (Est.)	Insoluble ( )	~21 g/100mL
Solubility (80°C)	Increases (Endothermic)	Remains Insoluble	Highly Soluble
pH Stability Range	pH 6.0 – 8.0	pH > 12.0	pH 6.0 – 9.0
Primary Impurity	Calcium Carbonate (from air)	Calcium Hydroxide	Sodium Carbonate
Color in Solution	Colorless	N/A (Solid)	Colorless

Note: Exact solubility values for Ca(VO3)2 vary in literature due to the formation of hydrates (2-hydrate vs 4-hydrate) and slow equilibration kinetics.

Experimental Protocols

Protocol A: Synthesis of High-Purity Calcium Metavanadate

Objective: Create a defined stock of

from soluble precursors without contaminating the product with orthovanadate precipitate.

Reagents:

- Sodium Metavanadate ( )
- Calcium Chloride Dihydrate (

)

- Deionized Water (degassed to remove

)

Workflow:

- Preparation of Vanadate Solution: Dissolve

  in degassed water at 50°C.

  - Critical Step: Adjust pH to 7.0 - 7.5 using dilute HCl or NaOH. If pH > 8.5, you risk forming pyrovanadates.

- Preparation of Calcium Solution: Dissolve stoichiometric excess (1.1x) of

  in water.

- Precipitation: Slowly add the Calcium solution to the Vanadate solution while stirring at 60°C.

  - Observation: A white crystalline precipitate will form.

- Digestion: Stir for 2 hours at 60°C to ensure phase conversion to the metavanadate tetrahydrate.

- Filtration & Wash: Filter the hot solution. Wash the precipitate with cold water (to minimize dissolution loss) and ethanol.

- Drying: Dry at 40°C. Do not exceed 100°C to avoid dehydration/decomposition.

Protocol B: Dissolution for Biological Assays

Objective: Dissolve the sparingly soluble salt for cell culture use (e.g., 100

target).

Workflow:

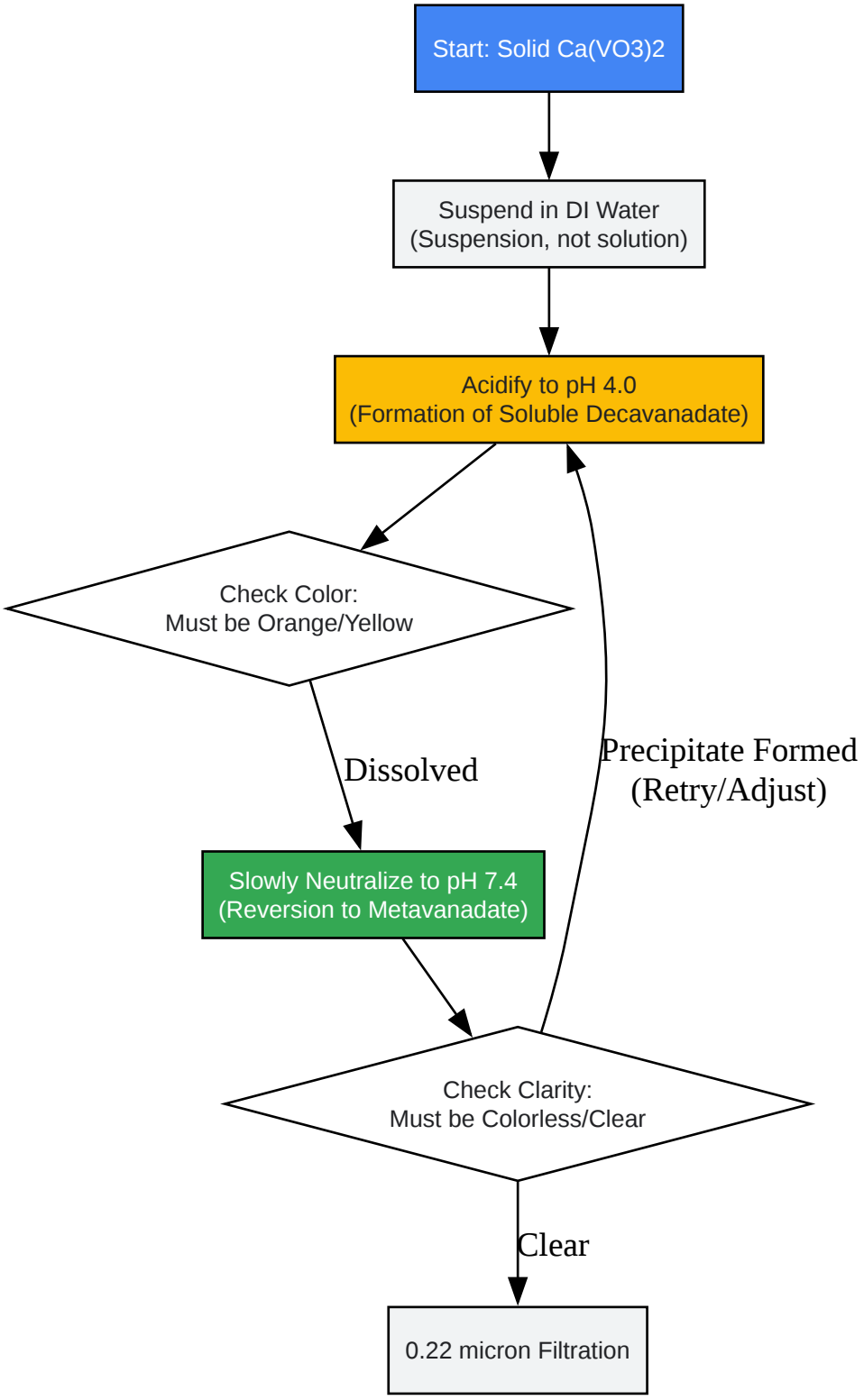
- Weighing: Calculate mass based on anhydrous MW (or correct for hydration).

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- Acid-Assisted Dissolution: Suspend powder in a small volume of water.
  - Action: Add dilute HCl dropwise until pH reaches ~4.0 (Solution turns yellow/orange due to decavanadate formation). The solid will dissolve rapidly.
- Re-equilibration: Slowly add dilute NaOH or HEPES buffer to bring pH back to 7.4.
  - Observation: Solution should turn colorless as decavanadate reverts to metavanadate.
  - Warning: If you overshoot pH > 8.0, calcium phosphates (if in media) or calcium orthovanadates may precipitate.
- Filtration: Sterile filter (0.22

).

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Figure 2: Acid-assisted dissolution strategy to overcome kinetic solubility barriers.

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Biological & Pharmaceutical Context

Bone Tissue Engineering

Calcium metavanadate is increasingly investigated as a dopant in calcium silicate and hydroxyapatite scaffolds.

- Mechanism: Vanadate ions (

) mimic phosphate groups (

). They inhibit protein tyrosine phosphatases (PTPs), thereby extending the phosphorylation of insulin receptors. This upregulates osteoblast differentiation and mineralization.

- Release Profile: The low solubility of

  is advantageous here. It allows for a slow, sustained release of vanadium ions from a scaffold, avoiding the toxicity spikes associated with highly soluble sodium vanadate.

Toxicity Considerations

- Therapeutic Window: Narrow. Beneficial effects are seen at

  ; toxicity (cytotoxicity) often begins >

  .

- Speciation Toxicity: Decavanadate (formed at acidic pH) is generally more cytotoxic than metavanadate due to its ability to inhibit ATPases and interact with membrane proteins.

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- To cite this document: BenchChem. [Technical Guide: Solubility and Stability of Calcium Metavanadate ( ) in Aqueous Systems]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083413/docs#technical-guide-solubility-and-stability-of-calcium-metavanadate-in-aqueous-systems]

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